

6-Bromoquinoline-3-carbonitrile physical properties

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Compound of Interest

Compound Name: 6-Bromoquinoline-3-carbonitrile

Cat. No.: B1510073

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Technical Guide: 6-Bromoquinoline-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromoquinoline-3-carbonitrile is a halogenated quinoline derivative. The quinoline scaffold is a prominent heterocyclic structure found in numerous natural products and synthetic compounds with a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. The presence of a bromine atom at the 6-position and a nitrile group at the 3-position suggests unique electronic properties that may impart specific biological activities, making it a compound of interest for further investigation in medicinal chemistry and drug discovery.

This technical guide provides a summary of the available physical properties of **6-Bromoquinoline-3-carbonitrile** and outlines general experimental protocols for the determination of key physical characteristics.

Core Physical Properties

Limited experimental data for the physical properties of **6-Bromoquinoline-3-carbonitrile** is available in public literature. The following table summarizes the known computed and basic supplier-provided information.

| Property | Value | Source |
|-------------------|---|--------------|
| Molecular Formula | C ₁₀ H ₅ BrN ₂ | CymitQuimica |
| Molecular Weight | 233.07 g/mol | CymitQuimica |
| Appearance | Not Reported | - |
| Melting Point | Not Reported | - |
| Boiling Point | Not Reported | - |
| Solubility | Not Reported | - |

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **6-Bromoquinoline-3-carbonitrile** are not available in the reviewed literature. Therefore, this section provides standardized, general-purpose protocols for determining the melting point, boiling point, and solubility of a novel crystalline organic compound.

Melting Point Determination

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the **6-Bromoquinoline-3-carbonitrile** sample is finely powdered. If necessary, gently grind a small amount in a clean, dry mortar and pestle.

- Pack the dry capillary tube with the powdered sample to a height of 2-3 mm by tapping the open end into the powder and then tapping the sealed end on a hard surface to compact the sample.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate (e.g., 10-20 °C/min) to get an approximate melting range.
- Allow the apparatus to cool.
- Prepare a new sample and heat rapidly to about 20 °C below the approximate melting point observed in the first trial.
- Reduce the heating rate to 1-2 °C/min.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal melts (completion of melting). This range is the melting point of the sample.

Boiling Point Determination (Micro Method)

For small sample quantities, the boiling point can be determined using a micro-boiling point method.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (oil or sand)
- Clamp and stand

Procedure:

- Add a small amount (approximately 0.5 mL) of the liquid **6-Bromoquinoline-3-carbonitrile** to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Suspend the assembly in a heating bath.
- Heat the bath gently and observe the capillary tube. A stream of bubbles will emerge from the open end of the capillary as the air inside expands.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the bath to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Solubility Determination

A qualitative assessment of solubility in various solvents is crucial for understanding the compound's polarity and potential for formulation.

Apparatus:

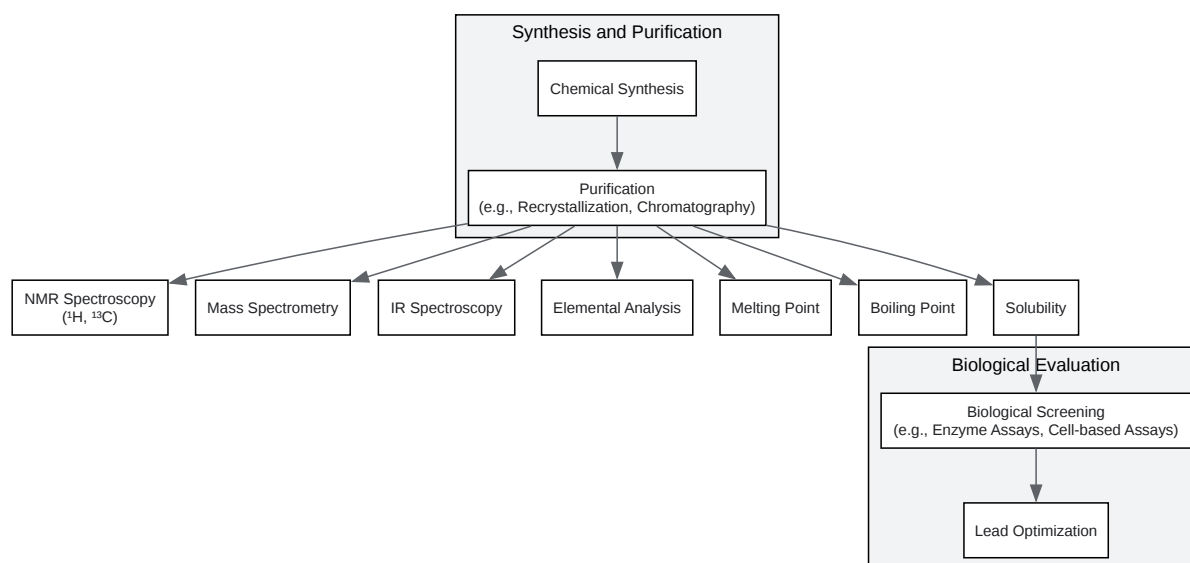
- Small test tubes
- Vortex mixer (optional)
- Spatula or micropipette
- A range of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, dimethyl sulfoxide)

Procedure:

- Place a small, accurately weighed amount of **6-Bromoquinoline-3-carbonitrile** (e.g., 1-5 mg) into a series of clean, dry test tubes.
- To each tube, add a measured volume (e.g., 0.5 mL) of a different solvent.
- Agitate the tubes, for example, by vortexing or vigorous shaking, for a set period (e.g., 1-2 minutes).
- Visually inspect each tube for the presence of undissolved solid.
- Classify the solubility as:
 - Soluble: No visible solid particles.
 - Partially soluble: Some solid has dissolved, but undissolved particles remain.
 - Insoluble: No apparent dissolution of the solid.
- For quantitative analysis, a saturated solution can be prepared, filtered, and the concentration of the dissolved compound determined by a suitable analytical method (e.g., UV-Vis spectroscopy or HPLC).

Logical Workflow for Compound Characterization

The following diagram illustrates a general workflow for the synthesis and characterization of a novel chemical entity like **6-Bromoquinoline-3-carbonitrile**.



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Caption: General workflow for the synthesis and characterization of a new chemical compound.

Conclusion

While **6-Bromoquinoline-3-carbonitrile** presents an interesting scaffold for further research in drug discovery, a comprehensive understanding of its physical and biological properties is currently limited by the lack of published experimental data. The general protocols provided in this guide offer a starting point for researchers to characterize this and other novel quinoline derivatives. Further studies are warranted to elucidate the physicochemical properties and explore the potential therapeutic applications of **6-Bromoquinoline-3-carbonitrile**.

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